Comparative Reactivity of Hexachloropropane Isomers in Fluorination

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Compound of Interest

Compound Name:	*1,1,1,2,3,3-Hexachloropropane*
CAS No.:	*5406-70-2*
Cat. No.:	*B1656760*

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Executive Summary

The fluorination reactivity of hexachloropropane isomers—specifically 1,1,1,3,3,3-hexachloropropane (HCC-230fa) and 1,1,1,2,2,3-hexachloropropane (HCC-230ab)—is dictated by the competition between nucleophilic substitution (

) and elimination (

) pathways.[1]

- HCC-230fa is the thermodynamically preferred precursor for HFC-236fa (fire suppressant/refrigerant). Its symmetric structure (

) favors direct Cl-F exchange in liquid-phase superacid media but shifts toward dehydrochlorination to HFO-1233zd in high-temperature gas-phase processes.[1]
- HCC-230ab exhibits higher kinetic lability toward elimination due to its asymmetric structure (

  ), making it a critical transient intermediate in the synthesis of HFO-1234yf.[1]

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This guide details the mechanistic divergence, catalyst selection, and experimental protocols required to exploit these reactivity differences.

Chemical Landscape: The Isomers

Understanding the steric and electronic environment of the C-Cl bonds is prerequisite to predicting reactivity.

Property	HCC-230fa	HCC-230ab
IUPAC Name	1,1,1,3,3,3-Hexachloropropane	1,1,1,2,2,3-Hexachloropropane
Structure		
Symmetry	(Symmetric)	(Asymmetric)
Reactive Sites	Two terminal groups; sterically shielded .[1]	Terminal , internal , terminal .
Primary Target	HFC-236fa ( )	HFO-1234yf ( ) precursors
Key Reactivity	Substitution Dominant (Liquid Phase)Elimination Dominant (Gas Phase)	Elimination Dominant (All Phases)

Mechanistic Divergence

The reactivity difference stems from the availability of

-hydrogens for elimination and the stability of the resulting carbocation intermediates.

HCC-230fa: The Symmetry Trap

In HCC-230fa, the central methylene group (

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) is flanked by two bulky trichloromethyl groups.

- Liquid Phase (SbCl5/HF): The Lewis acid complexes with a terminal chlorine. The formation of a primary carbocation is unfavorable; however, the concerted exchange (or transient ion pair) allows stepwise fluorination to

  and eventually

  .

- Gas Phase (Cr2O3): High temperatures (>250°C) promote the loss of HCl across the C1-C2 bond, yielding HCC-1230za (

  ), which rapidly fluorinates to HFO-1233zd.

HCC-230ab: The Elimination Cascade

HCC-230ab possesses a

group adjacent to a

group. The

-hydrogen on C3 is highly acidic due to the electron-withdrawing induction of the adjacent chlorines.

- Rapid Dehydrochlorination: Elimination of HCl occurs readily to form HCC-1230xd (

) or similar isomers.[1]

- Allylic Activation: The resulting double bond activates the allylic positions for rapid Cl-F exchange, funneling the molecule toward the HFO-1234yf pathway (via HCO-1230xf).

Reaction Network Visualization

The following diagram illustrates the divergent pathways controlled by isomer structure and phase conditions.

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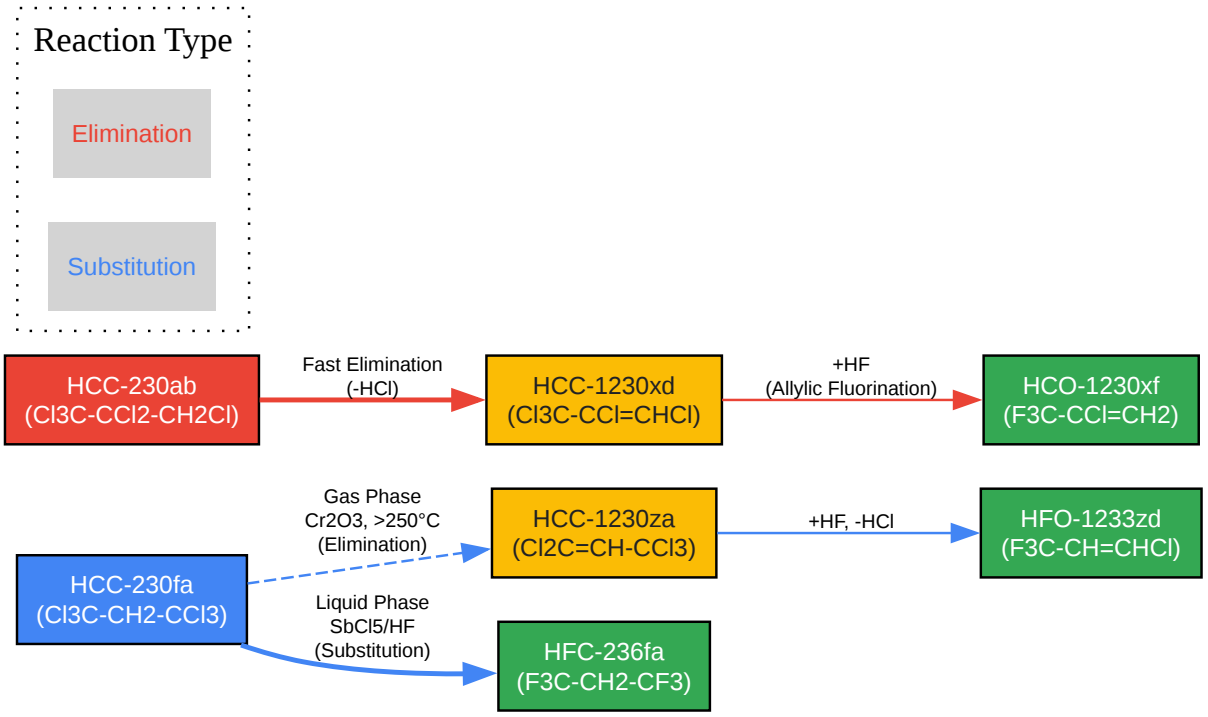

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Caption: Divergent fluorination pathways of HCC-230 isomers. Blue indicates substitution-dominant routes; Red indicates elimination-dominant routes.[1]

Detailed Reactivity Analysis

Catalyst Influence

The choice of catalyst dictates the selectivity between the isomers.

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Catalyst System	Role	Effect on HCC-230fa	Effect on HCC-230ab
SbCl5 / HF (Liquid)	Strong Lewis Acid	Promotes Cl-F Exchange.[1] High selectivity for HFC-236fa.	Promotes rapid isomerization and oligomerization if not controlled.[1]
Cr2O3 (Gas Phase)	Surface Acid/Base	Promotes Dehydrochlorination.[1] Converts 230fa to 1233zd.	Converts 230ab to 1230xf/1234yf precursors.
TaF5 / HF	Superacid	Deep fluorination.[1] Can force 230fa to 236fa at lower temps.	Not typically used due to side reactions.[1]

Kinetic Comparison

While direct head-to-head kinetic constants (

) are proprietary, relative reactivity order based on conversion data is well-established:

- Elimination Rate (

  ): HCC-230ab

  HCC-230fa

  - Reasoning: HCC-230ab forms a terminal alkene via

    -elimination, which is kinetically faster than the internal alkene formation required for HCC-230fa.[1]

- Fluorination Rate (

  ): HCC-1230za (alkene) > HCC-230fa (alkane)[1]

  - Reasoning:

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carbons in haloalkenes are more susceptible to nucleophilic attack by fluoride (via addition-elimination) than sterically hindered

carbons in HCC-230fa.[1]

Experimental Protocols

Protocol A: Liquid Phase Fluorination of HCC-230fa to HFC-236fa

Objective: High-yield synthesis of 1,1,1,3,3,3-hexafluoropropane via Cl-F exchange.[1] Self-Validating Step: Monitoring pressure evolution.[1] A steady pressure increase indicates HCl generation (exchange); a spike suggests uncontrolled cracking.[1]

- Equipment: 1L Monel or Inconel autoclave equipped with a magnetic drive stirrer, internal thermocouple, and a reflux condenser maintained at -10°C.
- Reagents:
  - HCC-230fa (Purity >99%)[1]
  - Anhydrous HF (aHF)
  - Catalyst: Antimony Pentachloride (

)
- Procedure:
  - Charge: Under

    purge, charge

    (0.1 eq) and HCC-230fa (1.0 eq) into the reactor.
  - Cool: Cool reactor to 0°C.
  - HF Addition: Slowly feed aHF (12.0 eq) over 2 hours. Note: Exothermic reaction.[1]

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- Reaction: Heat to 100°C - 120°C. Maintain pressure at ~20-30 bar (regulated by back-pressure valve to vent HCl).
- Duration: 6–10 hours.
- Workup: Vent volatile organics through a caustic scrubber (KOH) to remove HF/HCl. Collect crude HFC-236fa in a cold trap (-78°C).

- Analysis: GC-MS should show >90% conversion. Main impurity: 1-chloro-1,1,3,3,3-pentafluoropropane (HCFC-235fa).[1]

Protocol B: Gas Phase Dehydrofluorination of HCC-230ab

Objective: Conversion to chlorofluoropropenes (HFO precursors). Self-Validating Step: Catalyst activation color change (Green Cr2O3 to Black/Brown fluorinated species).

- Equipment: Inconel tubular reactor (1 inch OD) packed with high-surface-area Chromium Oxide (

).[1]
- Activation: Pre-treat catalyst with HF/N2 stream at 350°C for 4 hours.
- Procedure:
  - Temperature: Set reactor furnace to 250°C - 300°C.
  - Feed: Vaporize HCC-230ab and mix with anhydrous HF (Molar Ratio HF:Organics = 10:1).
  - Contact Time: 10–20 seconds.[1][2]
  - Collection: Quench effluent in water/caustic wash tower; dry gas stream through molecular sieves.[1]
- Analysis: Product stream will primarily contain HCO-1230xf (2-chloro-3,3,3-trifluoropropene) and HCl.[1]

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